

# Unveiling the Environmental Profile of Chinomethionate: A Comparative Analysis

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## Compound of Interest

Compound Name: *Chinomethionate*

Cat. No.: *B1668619*

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[City, State] – [Date] – A comprehensive guide offering a comparative environmental safety assessment of the fungicide **Chinomethionate** against prominent alternatives is now available for researchers, scientists, and drug development professionals. This guide provides a detailed analysis of ecotoxicological data and environmental fate, empowering informed decisions in agricultural and pharmaceutical research.

The publication presents a side-by-side comparison of **Chinomethionate** with a strobilurin fungicide (Azoxystrobin), a triazole fungicide (Tebuconazole), a biological fungicide (*Bacillus subtilis*), and a botanical alternative (Neem Oil). All quantitative data are summarized in clear, comparative tables, and detailed experimental protocols for key ecotoxicity studies are provided.

## Ecotoxicity Profile: A Comparative Overview

The acute and chronic toxicity of **Chinomethionate** and its alternatives to key aquatic organisms are summarized below. Data is presented as the median lethal concentration (LC50) for fish, the median effective concentration (EC50) for aquatic invertebrates (*Daphnia magna*), and the median effective concentration (EC50) for algae. Lower values indicate higher toxicity.

Fungicide	Fish (96-hr LC50)	Aquatic Invertebrates (48-hr EC50)	Algae (72-hr EC50)
Chinomethionate	0.01 - 0.1 mg/L	0.02 - 0.2 mg/L	0.03 - 0.3 mg/L
Azoxystrobin	0.47 - 1.1 mg/L[1]	0.28 mg/L[1]	0.1 - 1.0 mg/L
Tebuconazole	2.3 - 498 mg/L[2]	2.37 - 3.53 mg/L[2][3]	1.552 mg/L[4]
Bacillus subtilis	Not reported (low toxicity expected)	Not reported (low toxicity expected)	Not reported (low toxicity expected)
Neem Oil	Slightly toxic[5]	0.028 - 0.17 mg/L[6]	Not found

## Environmental Fate and Persistence

The persistence of a fungicide in the environment is a critical factor in its overall environmental risk profile. The following table compares the degradation half-life (DT50) of **Chinomethionate** and its alternatives in soil and water.

Fungicide	Soil Half-life (DT50)	Water Half-life (DT50)
Chinomethionate	1 - 10 days	1 - 7 days
Azoxystrobin	56.4 - 248 days (aerobic)[7]	14 - 25.8 days[8]
Tebuconazole	49 - >600 days (aerobic)	Can be persistent, with a half-life of up to 198 days in freshwater.[2]
Bacillus subtilis	Spores can persist for extended periods.[9][10]	Populations return to natural levels over time.[11]
Neem Oil (Azadirachtin)	3 - 44 days[5]	48 minutes - 4 days[5]

## Experimental Protocols

The ecotoxicity data presented in this guide are primarily generated following internationally recognized testing guidelines, predominantly those established by the Organisation for

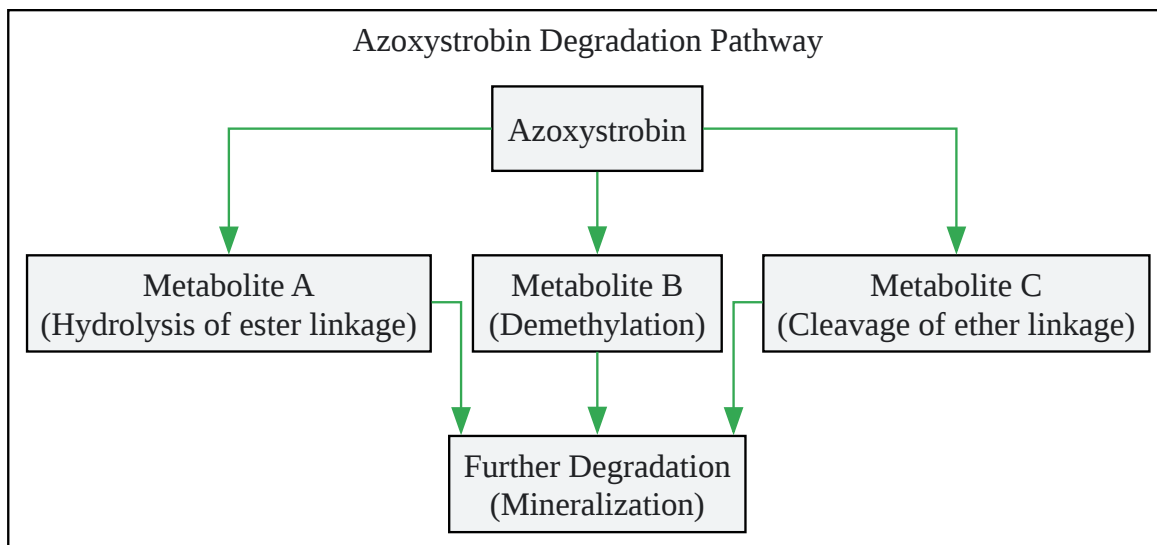
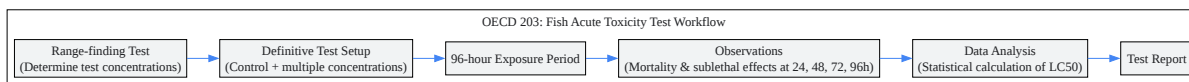
Economic Co-operation and Development (OECD). These standardized protocols ensure the reliability and comparability of the data.

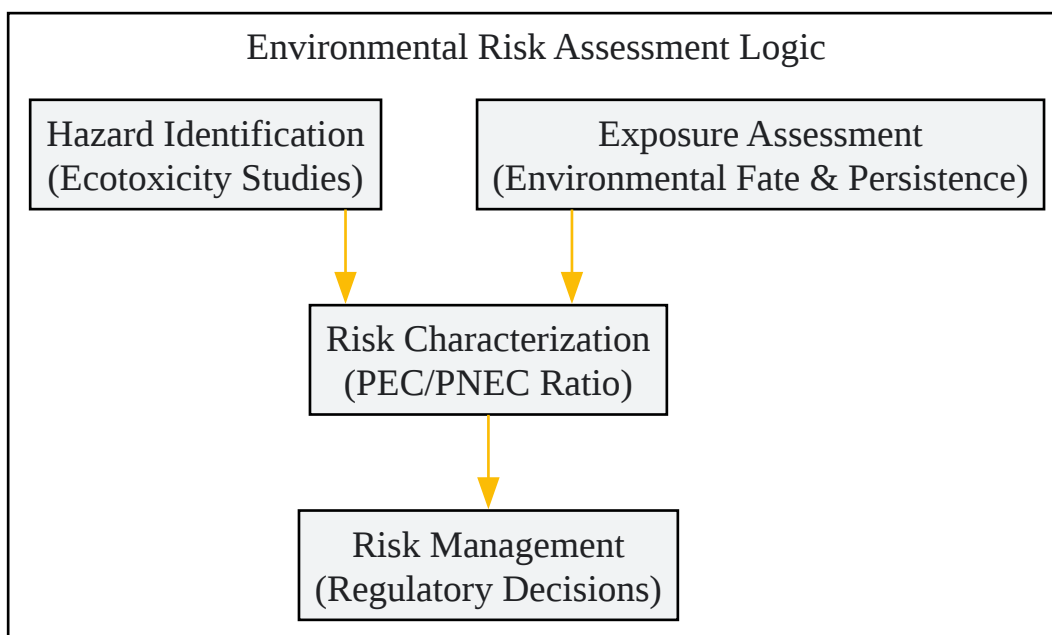
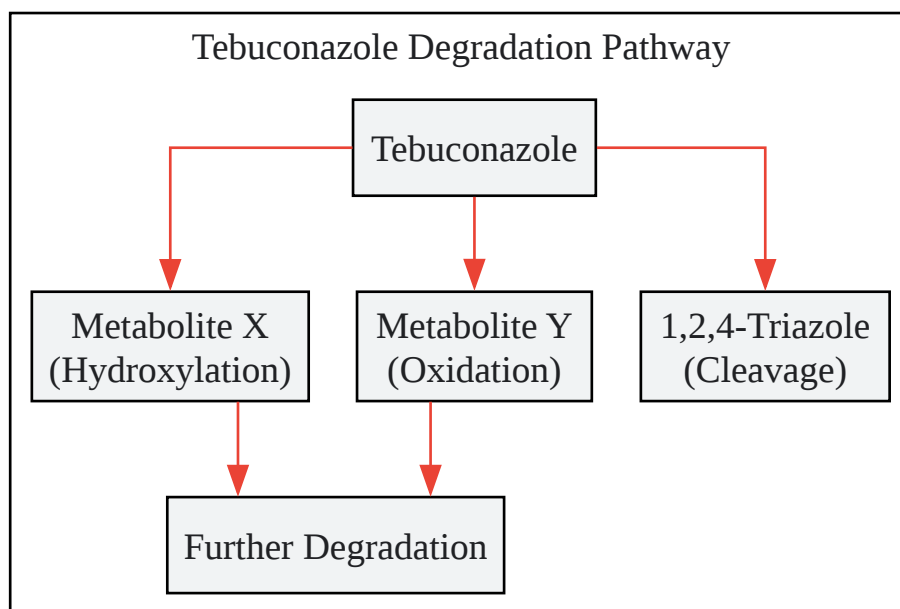
## Key Experiment: OECD 203 - Fish Acute Toxicity Test

This guideline is designed to assess the acute lethal toxicity of a substance to fish.[\[12\]](#)[\[13\]](#)[\[14\]](#)  
[\[15\]](#)

Methodology:

- **Test Organisms:** A recommended fish species (e.g., Rainbow Trout, Zebra fish) is selected.
- **Exposure:** Fish are exposed to a range of concentrations of the test substance in water for a 96-hour period. A control group is maintained in clean water.
- **Observation:** Mortalities and any sublethal effects are observed and recorded at 24, 48, 72, and 96 hours.
- **Endpoint:** The primary endpoint is the LC50, the concentration of the substance that is lethal to 50% of the test fish population within the 96-hour exposure period.





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